

Challenges in handling short half-life of Lanthanum-140

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum-140*

Cat. No.: *B1220453*

[Get Quote](#)

Technical Support Center: Handling Lanthanum-140

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Lanthanum-140** (La-140). The content is designed to directly address the challenges associated with its short half-life and provide practical guidance for successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the primary challenges when working with **Lanthanum-140**?

The principal challenge in handling **Lanthanum-140** is its short half-life of approximately 40.29 hours.^[1] This necessitates meticulous planning of experiments, rapid chemical separations, and timely use of the isotope. Delays in transportation or experimental procedures can lead to significant loss of radioactivity, rendering the material unusable.^[2] Additionally, as La-140 is a beta and gamma emitter, appropriate shielding and handling precautions are crucial to minimize radiation exposure.

Q2: How is **Lanthanum-140** typically produced for research purposes?

Lanthanum-140 is most commonly obtained from a radionuclide generator containing its parent isotope, Barium-140 (Ba-140), which has a longer half-life of about 12.8 days.^[1] The

La-140 is "milked" (eluted) from the generator, which allows for a continuous supply of the short-lived isotope over several weeks.[\[3\]](#) This parent-daughter relationship is fundamental to the practical availability of La-140 for experimental work.

Q3: What are the key decay characteristics of **Lanthanum-140**?

Lanthanum-140 decays to stable Cerium-140 (Ce-140) via beta-minus (β^-) decay with a half-life of 1.67858 days (approximately 40.3 hours).[\[1\]](#) The decay process also involves the emission of high-energy gamma radiation.[\[4\]](#) The decay energy is 3.762 MeV.[\[5\]](#)

Q4: How do I calculate the remaining activity of a **Lanthanum-140** sample after a certain period?

The activity of a radioactive sample decreases exponentially over time. You can calculate the remaining activity using the decay formula:

$$A_t = A_0 \cdot e^{-\lambda t}$$

Where:

- A_t is the activity at time t
- A_0 is the initial activity
- λ (lambda) is the decay constant ($\ln(2)$ / half-life)
- t is the elapsed time

For La-140, with a half-life of 40.29 hours, the decay constant (λ) is approximately 0.0172 hr⁻¹. Online decay calculators are also readily available for this purpose.[\[6\]](#)

Q5: What are the logistical challenges associated with obtaining **Lanthanum-140**?

Due to its short half-life, the transportation of La-140 or its parent Ba-140 requires careful coordination. Delays in shipping, customs clearance, or local delivery can severely impact the usable activity of the radionuclide.[\[2\]](#)[\[7\]](#) It is essential to work with suppliers and logistics partners experienced in handling time-sensitive radioactive materials.

Troubleshooting Guides

Low Yield of Lanthanum-140 After Elution ("Milking")

Potential Cause	Troubleshooting Steps
Incomplete Elution	<ol style="list-style-type: none">1. Ensure the correct volume and concentration of the eluent are used as specified in the protocol.2. Check the flow rate of the elution. A flow rate that is too fast may not allow for complete removal of the La-140 from the generator column.3. Perform a second elution to see if additional La-140 can be recovered.
Generator Not at Equilibrium	<ol style="list-style-type: none">1. Lanthanum-140 activity builds up in the generator after an elution, reaching a transient equilibrium with the Barium-140 parent.2. Allow sufficient time between elutions for the La-140 to "grow in." The optimal time between elutions is typically 2-3 days to maximize La-140 yield.
Column Channeling	<ol style="list-style-type: none">1. Channeling within the ion-exchange resin can lead to inefficient contact between the eluent and the resin-bound Ba-140/La-140.2. Ensure the generator has been stored and handled according to the manufacturer's instructions to prevent disruption of the column bed.
Degradation of Ion-Exchange Resin	<ol style="list-style-type: none">1. Over time and with repeated use, the performance of the ion-exchange resin can degrade.2. If yields consistently decrease over the lifespan of the generator, it may be nearing the end of its useful life. Contact the manufacturer for guidance.

Barium-140 Breakthrough in the Lanthanum-140 Eluate

Potential Cause	Troubleshooting Steps
Incorrect Eluent Composition	<ol style="list-style-type: none">1. Verify the pH and composition of the eluting solution. The separation of La-140 from Ba-140 is highly dependent on the chemical conditions.2. For ion-exchange methods, the ionic strength and chelating agent concentration are critical.
Column Overloading	<ol style="list-style-type: none">1. Ensure that the activity of Ba-140 loaded onto the generator does not exceed the manufacturer's specifications.2. Overloading can lead to incomplete binding of Ba-140 to the resin.
Mechanical Damage to the Generator	<ol style="list-style-type: none">1. Inspect the generator for any signs of physical damage that could disrupt the integrity of the column.2. Handle the generator with care to avoid creating channels or voids in the resin bed.
Presence of Impurities	<ol style="list-style-type: none">1. Impurities in the Ba-140 source or the eluent can interfere with the separation process.2. Use high-purity reagents and follow the recommended procedures for preparing solutions.

Quantitative Data Summary

Table 1: Nuclear Properties of **Lanthanum-140**

Property	Value
Half-life	1.67858 days (40.286 hours) [1]
Decay Mode	β^- (100%) [1]
Decay Product	Cerium-140 (Stable)
Beta Decay Energy	3.762 MeV [5]
Major Gamma Ray Energies	0.329, 0.487, 0.816, 1.596 MeV

Table 2: Barium-140/**Lanthanum-140** Generator Performance (Example)

Parameter	Typical Value
La-140 Elution Yield	> 90%
Ba-140 Breakthrough	< 0.1%
Radionuclidic Purity of La-140	> 99.9%
Chemical Purity	Dependent on separation method

Experimental Protocols

Protocol 1: Separation of La-140 from Ba-140 by Precipitation

This method relies on the differential solubility of barium and lanthanum nitrates in concentrated nitric acid.

Materials:

- Barium-140/**Lanthanum-140** equilibrium mixture in a suitable solvent.
- Concentrated Nitric Acid (HNO_3)
- Ice bath

- Centrifuge
- Sintered glass funnel or filtration apparatus

Procedure:

- To the Ba-140/La-140 solution, add concentrated nitric acid to a final concentration of 80%.
- Cool the solution in an ice bath to facilitate the precipitation of Barium Nitrate ($\text{Ba}(\text{NO}_3)_2$).
- Centrifuge the mixture to pellet the $\text{Ba}(\text{NO}_3)_2$ precipitate, which contains the Ba-140.
- Carefully decant the supernatant, which contains the carrier-free La-140.
- The La-140 solution can be further purified if necessary. The $\text{Ba}(\text{NO}_3)_2$ precipitate can be redissolved and stored for future "milking" of La-140.^[3]

Protocol 2: Separation of La-140 from Ba-140 by Ion-Exchange Chromatography

This protocol utilizes a cation exchange resin to separate the trivalent La^{3+} from the divalent Ba^{2+} .

Materials:

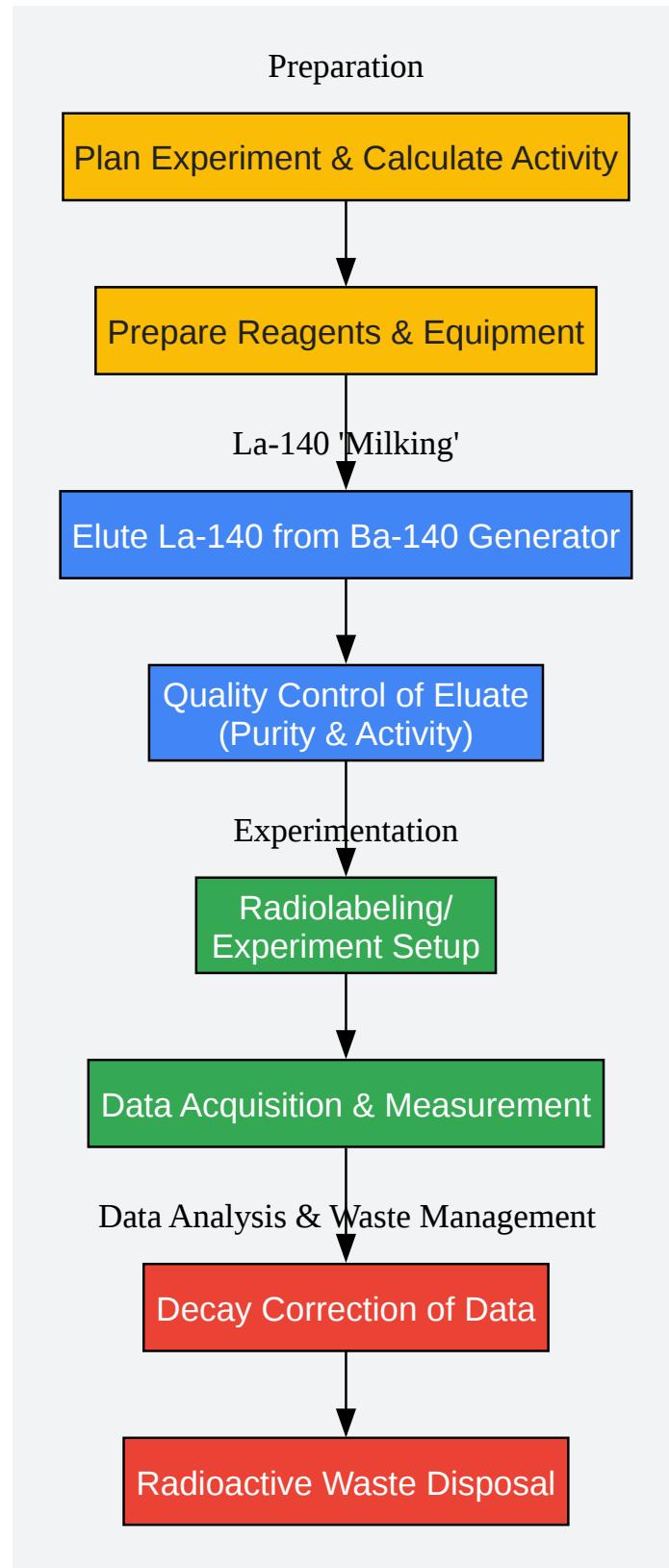
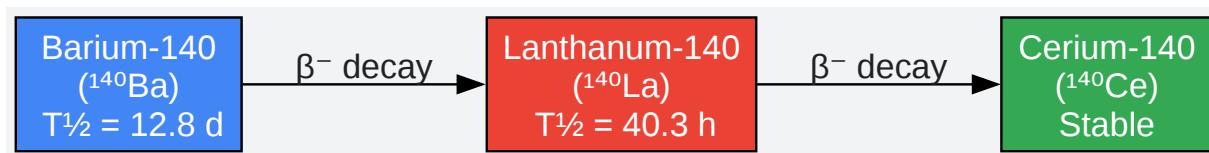
- Cation exchange resin (e.g., Dowex 50W-X8) packed in a column.
- Barium-140/**Lanthanum-140** equilibrium mixture.
- Eluent: 4% Sodium Nitrilotriacetate or Sodium Ascorbate solution at pH 7.
- Dilute Hydrochloric Acid (HCl) for eluting Ba-140 (optional).

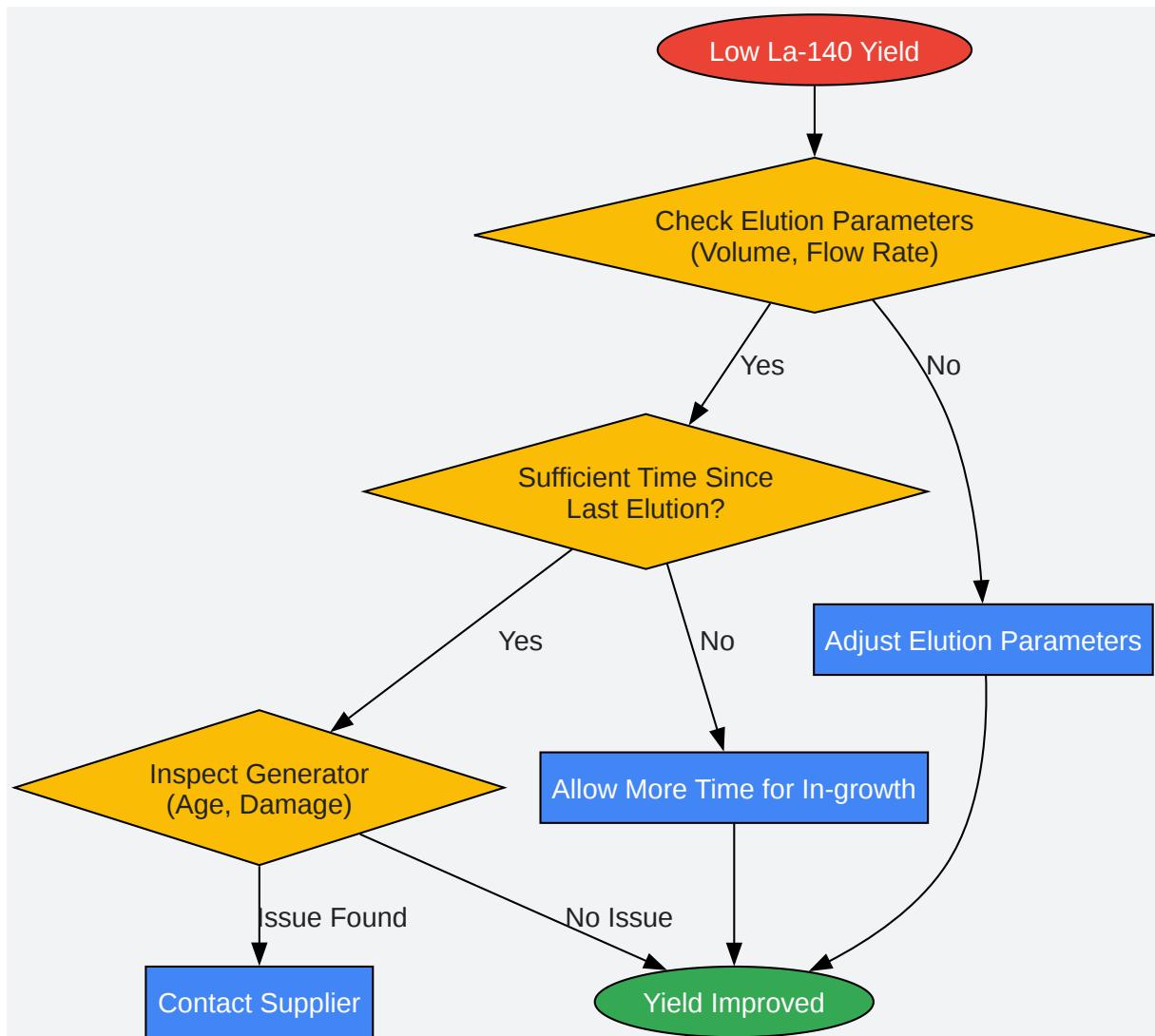
Procedure:

- Condition the cation exchange column with the eluent.
- Load the Ba-140/La-140 mixture onto the column. Ba^{2+} and La^{3+} will bind to the resin.

- Elute the column with the 4% Sodium Nitrilotriacetate or Sodium Ascorbate solution. The La^{3+} will form a more stable complex with the chelating agent and elute from the column, while the Ba^{2+} remains bound to the resin.
- Collect the fractions containing the purified La-140.
- The Ba-140 can be retained on the column for future growth and elution of La-140.^[3]

Visualizations



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. degruyterbrill.com [degruyterbrill.com]
- 2. STUDY ON ~(140)Ba-~(140)La INDUSTRIAL RADIONUCLIDE GENERATOR [tws.xml-journal.net]
- 3. researchgate.net [researchgate.net]
- 4. Radiochemical Analysis in Nuclear Energy: Key Techniques and QA Strategies | Separation Science [sepscience.com]
- 5. electronicsandbooks.com [electronicsandbooks.com]
- 6. eanm.org [eanm.org]
- 7. download.uni-mainz.de [download.uni-mainz.de]
- To cite this document: BenchChem. [Challenges in handling short half-life of Lanthanum-140]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220453#challenges-in-handling-short-half-life-of-lanthanum-140]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com